

Safeguarding Health and Environment: Proper Disposal of Simvastatin Acid-d6

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Compound of Interest

Compound Name: *Simvastatin acid-d6*

Cat. No.: *B15613541*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds like **Simvastatin acid-d6** is a critical aspect of laboratory safety and environmental responsibility. Adherence to established protocols is essential to mitigate risks and ensure compliance with regulatory standards. **Simvastatin acid-d6**, a deuterated form of simvastatin acid, requires careful handling due to its potential environmental and health impacts.^{[1][2]}

Immediate Safety and Hazard Information

Simvastatin acid-d6 is classified as hazardous, with specific warnings for its effects on human health and the environment. It is crucial to handle this compound with appropriate personal protective equipment (PPE) and to be aware of its hazard classifications.

Key Hazard Statements:

- Causes skin irritation.^[2]
- May cause harm to breast-fed children.^[2]
- Very toxic to aquatic life with long-lasting effects.^{[2][3]}

In case of accidental exposure, it is important to follow first-aid measures promptly. For skin contact, wash immediately with soap and water.[2][4] If inhaled, move to fresh air.[4] In case of eye contact, rinse cautiously with water for several minutes.[2][3]

Quantitative Data Summary

The following table summarizes the key identifiers and classifications for **Simvastatin acid-d6**, providing a quick reference for safety and transportation information.

Identifier	Value	Source
CAS Number	1002347-71-8	[2][5]
UN Number	UN3077	[2]
GHS Hazard Pictograms	GHS07, GHS09	[2]
Hazard Statements	H315, H362, H410	[2]
Signal Word	Warning	[2]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe and compliant disposal of **Simvastatin acid-d6** in a laboratory setting. This procedure is designed to prevent environmental contamination and ensure the safety of laboratory personnel.

1. Personal Protective Equipment (PPE): Before handling **Simvastatin acid-d6**, ensure you are wearing the appropriate PPE as recommended by the Safety Data Sheet (SDS). This includes:

- Chemical-resistant gloves (e.g., nitrile).[2][5]
- Safety glasses or goggles.[2][5]
- A laboratory coat.[1]

2. Segregation of Waste:

- Do not dispose of **Simvastatin acid-d6**, or materials contaminated with it, down the drain or in the regular trash.[\[1\]](#)
- Segregate waste **Simvastatin acid-d6** from non-hazardous waste to ensure it is handled as chemical waste.[\[1\]](#)

3. Waste Collection and Containerization:

- Collect all solid waste contaminated with **Simvastatin acid-d6**, including empty vials, pipette tips, gloves, and bench paper, in a designated hazardous waste container.[\[1\]](#)[\[6\]](#)
- The container must be leak-proof, have a secure lid, and be clearly labeled as "Hazardous Waste" with the full chemical name "**Simvastatin acid-d6**".[\[1\]](#)

4. Labeling and Storage:

- The hazardous waste container must be labeled with the accumulation start date (the date the first piece of waste is placed in the container).[\[1\]](#)
- Store the container in a designated satellite accumulation area or a central storage area that is secure and under the control of laboratory personnel.[\[1\]](#)
- Keep the container closed at all times, except when adding waste.[\[1\]](#)

5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[\[1\]](#)
- Professional disposal ensures the waste is managed in an environmentally sound manner, typically through incineration at a permitted facility.[\[1\]](#)

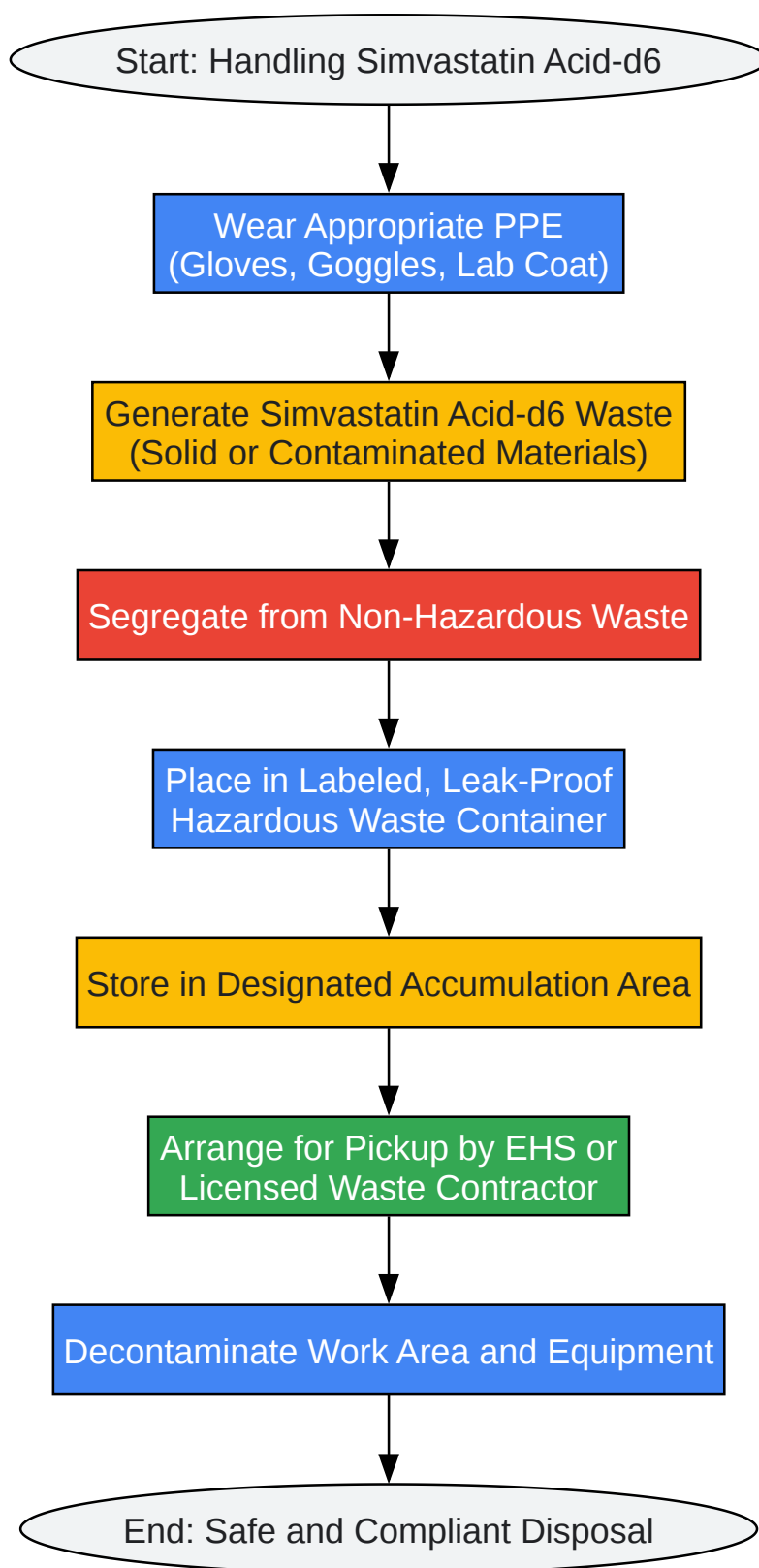
6. Decontamination:

- After handling and disposal, decontaminate all non-disposable equipment that came into contact with **Simvastatin acid-d6**.[\[6\]](#)

- Wipe down work surfaces with an appropriate cleaning agent. All cleaning materials, such as wipes, must also be disposed of as hazardous waste.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Simvastatin acid-d6**.



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Caption: Workflow for the proper disposal of **Simvastatin acid-d6**.

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